

# Stability and storage conditions for dimethyl methylsuccinate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Dimethyl methylsuccinate

Cat. No.: B158938

[Get Quote](#)

## Technical Support Center: Dimethyl Methylsuccinate

This guide provides essential information on the stability and appropriate storage conditions for **dimethyl methylsuccinate**, addressing common questions and potential issues encountered by researchers, scientists, and drug development professionals.

## Frequently Asked Questions (FAQs)

Q1: What are the ideal storage conditions for **dimethyl methylsuccinate**?

**Dimethyl methylsuccinate** should be stored in a tightly closed container in a cool, dry, and well-ventilated area.<sup>[1][2][3]</sup> The recommended storage temperature is typically between 2-8°C for optimal stability.<sup>[1]</sup> Some suppliers may also indicate storage at room temperature is acceptable.<sup>[4][5][6]</sup> Always refer to the supplier-specific Safety Data Sheet (SDS) for the most accurate recommendation.

Q2: Is **dimethyl methylsuccinate** stable at room temperature?

Yes, **dimethyl methylsuccinate** is considered stable under recommended storage conditions, which can include room temperature.<sup>[4][5][6][7]</sup> However, for long-term storage, refrigeration (2-8°C) is often advised to minimize any potential degradation.<sup>[1]</sup>

Q3: What materials and substances are incompatible with **dimethyl methylsuccinate**?

To prevent hazardous reactions, avoid storing **dimethyl methylsuccinate** with strong acids, bases, oxidizing agents, and reducing agents.[2][8] It is also crucial to keep it away from heat, sparks, open flames, and other sources of ignition as it is a combustible liquid.[1][2][3][7]

Q4: What are the primary degradation pathways for **dimethyl methylsuccinate**?

The main degradation pathway of concern is hydrolysis. In the presence of acids or bases, **dimethyl methylsuccinate** can hydrolyze to form methylsuccinic acid and methanol.[9] Additionally, under fire conditions, it can decompose to produce carbon oxides.[7]

Q5: What are the physical characteristics of this compound that I should be aware of for handling and storage?

**Dimethyl methylsuccinate** is a colorless liquid with a flash point of approximately 83-85°C, classifying it as a combustible liquid.[1][2] It is soluble in water.[1][2][9] Being aware of its combustible nature is critical for safe handling and storage.

## Troubleshooting Guide

| Issue/Observation                                     | Potential Cause                                                                                            | Recommended Action                                                                                                                                                                                   |
|-------------------------------------------------------|------------------------------------------------------------------------------------------------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Change in sample appearance (e.g., color, turbidity). | Contamination or degradation.                                                                              | Do not use the sample.<br>Dispose of it according to local regulations. <a href="#">[1]</a> <a href="#">[10]</a> Review storage conditions and handling procedures to prevent future issues.         |
| Unexpected experimental results or low purity.        | Sample degradation due to improper storage (e.g., exposure to moisture, heat, or incompatible substances). | Verify the purity of a new or properly stored lot of the compound. Consider performing a stability analysis if degradation is suspected.                                                             |
| Pressure buildup in the container.                    | Decomposition or reaction due to contamination or exposure to high temperatures.                           | Handle with extreme caution in a well-ventilated area, preferably in a fume hood.<br>Wear appropriate personal protective equipment (PPE). <a href="#">[3]</a><br>Cool the container before opening. |

## Data & Protocols

### Summary of Physical and Storage Properties

The following table summarizes key quantitative data relevant to the storage and handling of **dimethyl methylsuccinate**.

| Parameter                 | Value                                           | Source(s)    |
|---------------------------|-------------------------------------------------|--------------|
| Physical State            | Clear, colorless liquid                         | [1][2][4]    |
| Recommended Storage Temp. | 2-8°C or Room Temperature                       | [1][4][5][6] |
| Boiling Point             | ~196 °C                                         | [1][5][6]    |
| Melting Point             | 18-19 °C                                        | [1][2]       |
| Flash Point               | 83-85 °C (closed cup)                           | [1][2]       |
| Incompatible Materials    | Acids, Bases, Reducing Agents, Oxidizing Agents | [2][8]       |

## General Protocol for Assessing Chemical Stability

While specific stability studies for **dimethyl methylsuccinate** were not detailed in the provided search results, a general experimental workflow can be followed to assess its stability under various conditions.

Objective: To determine the rate of degradation of **dimethyl methylsuccinate** under specific stress conditions (e.g., temperature, pH).

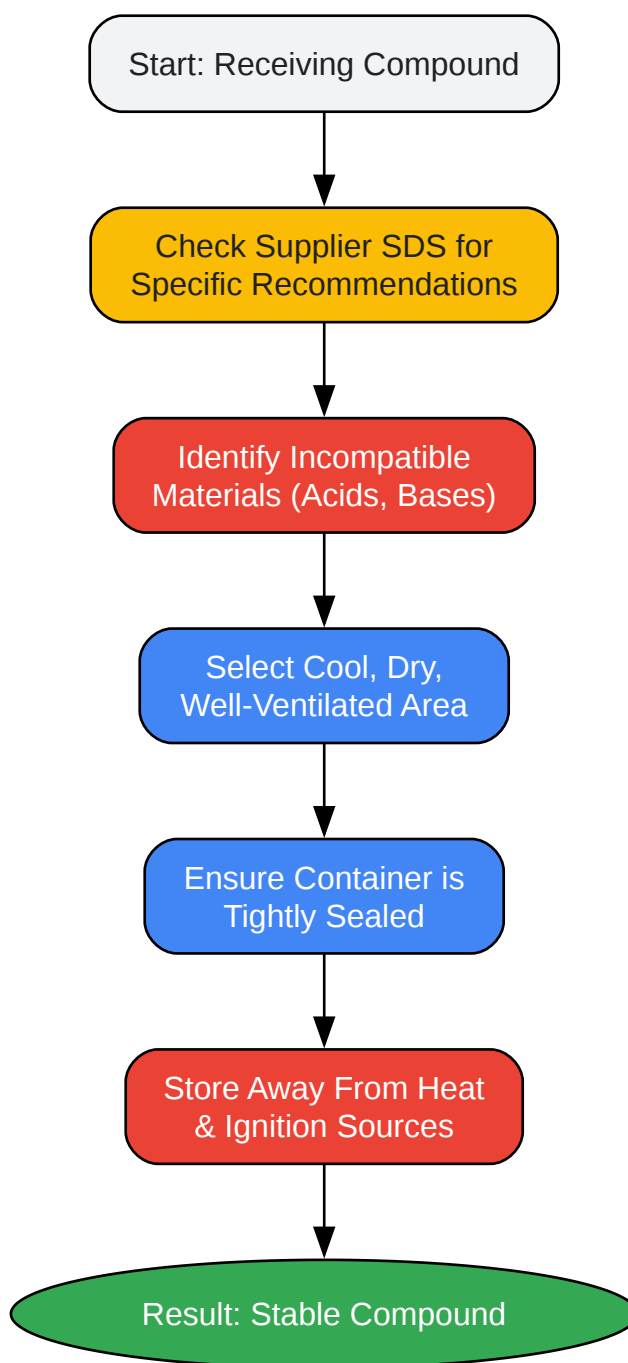
Methodology:

- Sample Preparation: Prepare solutions of **dimethyl methylsuccinate** at a known concentration in relevant solvents or buffers.
- Stress Conditions: Aliquot the samples and expose them to a matrix of controlled stress conditions.
  - Temperature: Store samples at various temperatures (e.g., 4°C, 25°C, 40°C).
  - pH: Use buffered solutions to expose the sample to acidic, neutral, and basic conditions (e.g., pH 3, pH 7, pH 9).
- Time Points: Withdraw aliquots from each condition at predetermined time intervals (e.g., 0, 24, 48, 72 hours, and weekly thereafter).

- Analysis: Analyze the aliquots immediately using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection, to quantify the remaining **dimethyl methylsuccinate** and detect any degradation products.
- Data Evaluation: Plot the concentration of **dimethyl methylsuccinate** versus time for each condition. Calculate the degradation rate and determine the compound's half-life or shelf-life under each condition.

## Visual Guides

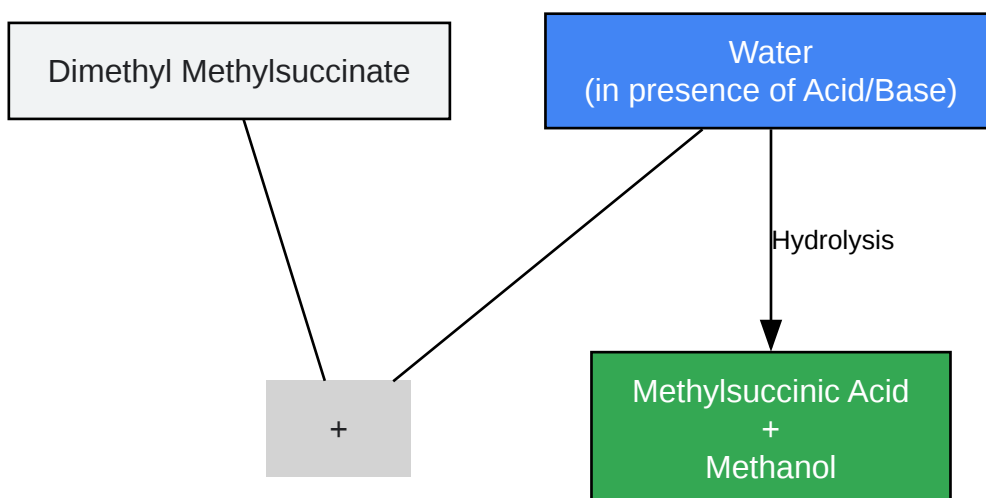
## Logical Workflow for Storage



[Click to download full resolution via product page](#)

Caption: Logical steps for ensuring the stability of **dimethyl methylsuccinate** during storage.

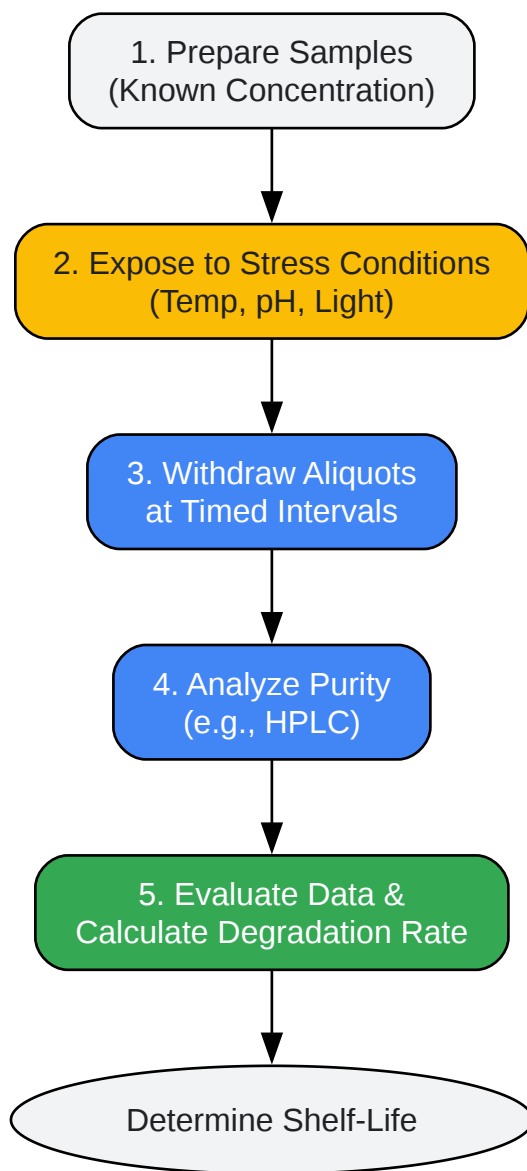
## Potential Hydrolysis Degradation Pathway



[Click to download full resolution via product page](#)

Caption: Simplified diagram of the hydrolysis pathway for **dimethyl methylsuccinate**.

## Experimental Workflow for Stability Assessment



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [sds.metasci.ca](https://sds.metasci.ca) [[sds.metasci.ca](https://sds.metasci.ca)]

- 2. fishersci.com [fishersci.com]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. chemimpex.com [chemimpex.com]
- 5. DIMETHYL METHYLSUCCINATE | 1604-11-1 [chemicalbook.com]
- 6. Dimethyl methylsuccinate , 98% , 1604-11-1 - CookeChem [cookechem.com]
- 7. DIMETHYL METHYLSUCCINATE - Safety Data Sheet [chemicalbook.com]
- 8. szabo-scandic.com [szabo-scandic.com]
- 9. DIMETHYL SUCCINATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 10. vigon.com [vigon.com]
- To cite this document: BenchChem. [Stability and storage conditions for dimethyl methylsuccinate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b158938#stability-and-storage-conditions-for-dimethyl-methylsuccinate]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

